

Essential Safety and Logistical Information for Handling O-Me Eribulin

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Compound of Interest

Compound Name: O-Me Eribulin

CAS No.: 2676196-81-7

Cat. No.: B15607085

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **O-Me Eribulin**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of hazardous materials.

Hazard Summary: **O-Me Eribulin** is a potent compound that requires careful handling. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[1][2] Due to its mechanism of action as a microtubule inhibitor, it has the potential for oncogenicity and to cause adverse effects on fertility.[3]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, **O-Me Eribulin** should be handled in a designated area with appropriate engineering controls, such as a chemical fume hood or a containment system with local exhaust ventilation.[2][3][4] A safety shower and eyewash station should be readily accessible. [2][4]

The following personal protective equipment is mandatory when handling **O-Me Eribulin**:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles with Side-Shields	Required at all times.[2][4]
Face Shield	Recommended when there is a potential for splashes.[3]	
Hand Protection	Chemically Resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving is a best practice.[3][4][5]
Body Protection	Impervious Clothing/Lab Coat	A lab coat or body covering that closes in the back should be worn to minimize skin contact.[3][4][6]
Disposable Gown	For extensive handling, a disposable gown is recommended and should be changed every 2-3 hours or immediately after a spill.[6][7]	
Respiratory Protection	NIOSH-certified N95 Respirator	Required to protect against airborne particles.[7]
Powered Air Purifying Respirator (PAPR) or Self Contained Breathing Apparatus (SCBA)	Necessary for cleaning up significant liquid spills or spills in a dried state.[3]	

Occupational Exposure Limits

Parameter	Value
Occupational Exposure Limit (OEL)	0.1 µg/m³[3]
Acceptable Surface Limit (ASL)	0.05 µg/cm²[3]

Operational Plan: Step-by-Step Handling Procedures

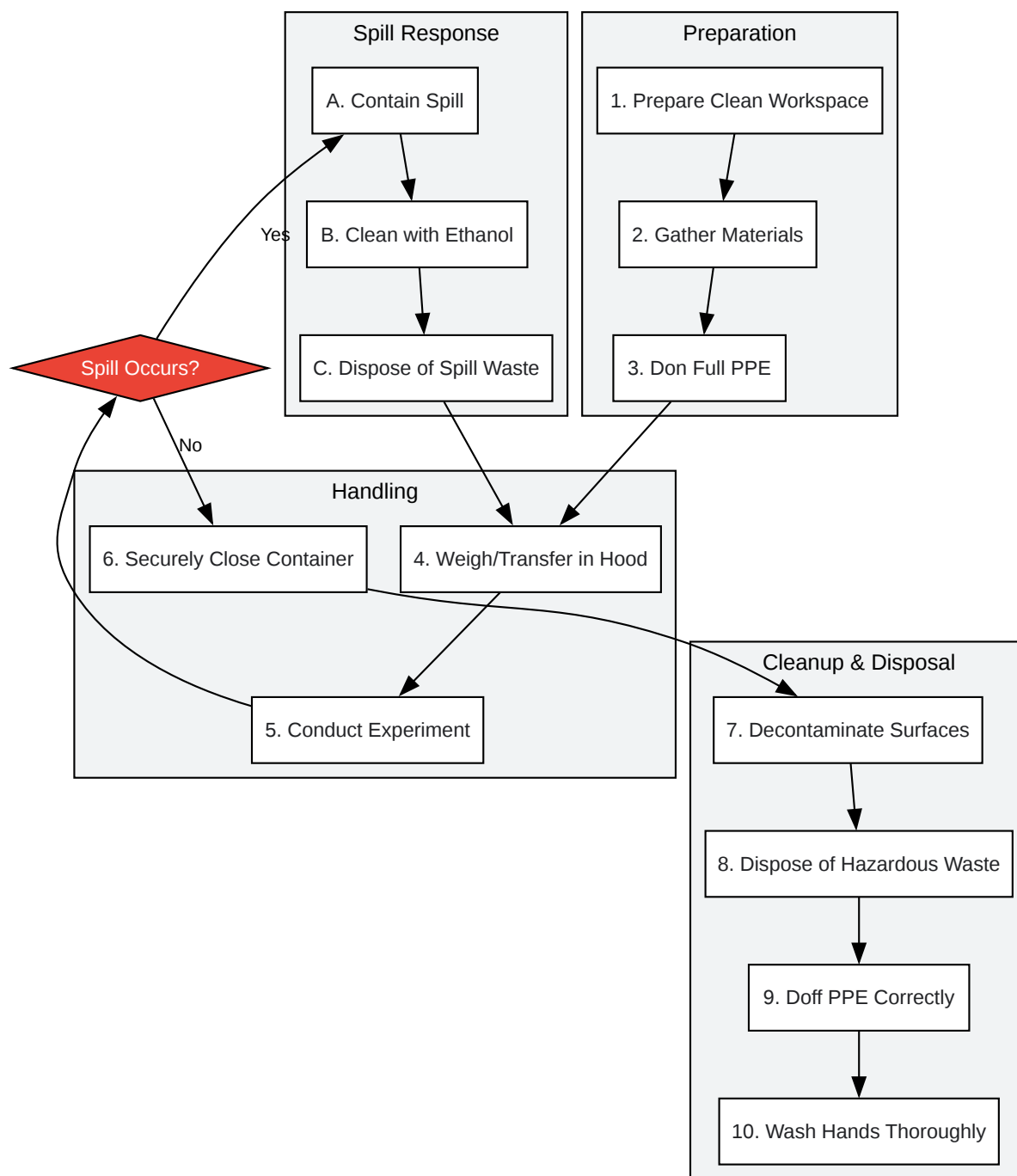
- Preparation:
 - Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
 - Gather all necessary materials, including **O-Me Eribulin**, solvents, and equipment.
 - Don all required PPE as specified in the table above.
- Handling and Use:
 - Avoid the formation of dust and aerosols.[2][4]
 - Do not eat, drink, or smoke in the handling area.[2][4]
 - Wash hands thoroughly after handling, even if gloves were worn.[1][2][4]
 - Keep the container tightly closed when not in use and store in a well-ventilated place.[1]
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent and place it into an appropriate container for disposal.[3]
 - Wipe the spill area a minimum of three times with 100% Ethanol.[3]
 - For significant liquid spills or spills in a dried state, evacuate the area and ensure only appropriately trained personnel with Level B protective safety gear (including PAPR or SCBA) perform the cleanup.[3]
 - Prevent spilled material from entering drains or waterways.[1][8]

Disposal Plan

All waste generated from handling **O-Me Eribulin** is considered hazardous and must be disposed of according to local, state, and federal regulations.[1][3]

- Contaminated Materials: All disposable PPE (gloves, gowns, etc.), absorbent materials from spills, and empty containers should be collected in a designated, sealed, and labeled hazardous waste container.
- Unused Product: Unused **O-Me Eribulin** should be disposed of as hazardous waste. Do not discard it down the drain. The best practice is to use a drug take-back program if available. [\[9\]](#)[\[10\]](#) If not available, the material should be mixed with an undesirable substance like cat litter or coffee grounds, placed in a sealed container, and then disposed of in the trash.[\[9\]](#)

Experimental Workflow for Handling O-Me Eribulin



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Caption: Workflow for the safe handling of **O-Me Eribulin**.

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References

- [1. static.cymitquimica.com](http://static.cymitquimica.com) [static.cymitquimica.com]
- [2. file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- [3. s3-us-west-2.amazonaws.com](http://s3-us-west-2.amazonaws.com) [s3-us-west-2.amazonaws.com]
- [4. file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- [5. Safe handling of hazardous drugs - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [6. dupont.com.sg](http://dupont.com.sg) [dupont.com.sg]
- [7. halyardhealth.com](http://halyardhealth.com) [halyardhealth.com]
- [8. safety365.sevron.co.uk](http://safety365.sevron.co.uk) [safety365.sevron.co.uk]
- [9. Where and How to Dispose of Unused Medicines | FDA](https://www.fda.gov/) [[fda.gov](https://www.fda.gov/)]
- [10. Medication disposal: How to get rid of unused or expired medicine | MD Anderson Cancer Center](https://www.mdanderson.org/) [[mdanderson.org](https://www.mdanderson.org/)]
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